

Protocols for the Safe Handling and Disposal of Chlorobenzene

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Compound of Interest

Compound Name: Chlorobenzene

Cat. No.: B10858422

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Application Note: These protocols are intended for researchers, scientists, and drug development professionals who handle **chlorobenzene** in a laboratory setting. This document provides detailed guidelines for the safe handling, storage, and disposal of **chlorobenzene** to minimize exposure risks and ensure a safe working environment. Adherence to these protocols is essential due to the flammable, toxic, and environmentally hazardous nature of **chlorobenzene**.

Hazard Identification and Properties

Chlorobenzene is a colorless to yellowish, flammable liquid with an almond-like odor.^[1] It poses several hazards, including:

- Flammability: It is a flammable liquid and vapor, with the potential to form explosive mixtures with air.^{[2][3][4][5]} Vapors are heavier than air and may travel to ignition sources.^{[2][6]}
- Health Hazards: Harmful if inhaled and causes skin irritation.^{[2][4][5]} High concentrations can lead to headaches, dizziness, and lightheadedness.^[1] Chronic exposure may damage the lungs, liver, and kidneys.^[1]
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.^{[4][5][7]}

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₅ Cl	[4][5][7]
Molecular Weight	112.56 g/mol	[7]
Appearance	Colorless to yellowish liquid	[1]
Odor	Almond-like	[1]
Boiling Point	132 °C (270 °F)	[3][7]
Melting Point	-45 °C (-49 °F)	[3][7]
Flash Point	28 °C (82 °F)	[7]
Vapor Pressure	15.7 hPa (11.8 mmHg) at 25 °C (77 °F)	[7]
Solubility in Water	Insoluble	[8]
Specific Gravity	1.11	[6]

Occupational Exposure Limits

Organization	Limit	Reference
OSHA (PEL)	75 ppm (8-hour TWA)	[1][3]
ACGIH (TLV)	10 ppm (8-hour TWA)	[1][3]
NIOSH (REL)	10 ppm (TWA)	[3]

Safe Handling Protocols

Engineering Controls

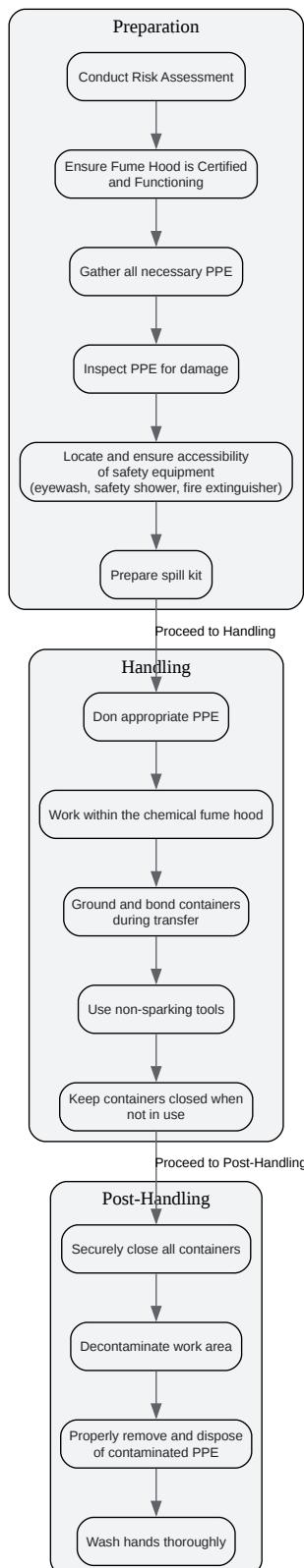
- Ventilation: Always handle **chlorobenzene** in a well-ventilated area, preferably within a certified chemical fume hood.[2][9] Local exhaust ventilation should be used to control the release of vapors.
- Ignition Sources: Eliminate all sources of ignition, including open flames, sparks, and hot surfaces.[2][4][5][6][8] Use non-sparking tools and ground all equipment during transfer.[2][8]

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

PPE	Specification	Reference
Eye Protection	Chemical safety goggles and/or a full face shield where splashing is possible.	[1][4][7][10]
Skin Protection	Chemical-resistant gloves (e.g., Polyvinyl Alcohol, Silver Shield). Wear a lab coat, apron, or coveralls.	[1][4][7][9][10]
Respiratory Protection	For concentrations exceeding exposure limits, use a NIOSH-approved respirator with an organic vapor cartridge. For high concentrations (above 1,000 ppm), a self-contained breathing apparatus (SCBA) is required.	[1][10]

Experimental Workflow for Handling Chlorobenzene



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Caption: Experimental workflow for handling **chlorobenzene**.

Storage Protocols

- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids.[7] Keep away from heat, sparks, and open flames.[2][4][5]
- Containers: Keep containers tightly closed and upright to prevent leakage.[2][7]
- Incompatibilities: Store away from oxidizing agents, powdered sodium, and phosphorus trichloride with sodium, as these can cause violent or explosive reactions.[1][6][8]

Spill and Emergency Procedures

Small Spills (in a fume hood)

- Alert personnel in the immediate area.
- Contain the spill with an absorbent material such as vermiculite, dry sand, or earth.[1][8]
- Use non-sparking tools to collect the absorbed material.[8]
- Place the waste in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area with soap and water.[1][10]

Large Spills (outside a fume hood)

- Evacuate all non-essential personnel from the area and control access.[1]
- Eliminate all ignition sources.[8]
- If safe to do so, stop the leak.
- Ventilate the area.
- Contact the institution's emergency response team or environmental health and safety office.
- Isolate the spill area for at least 50 meters (150 feet) in all directions.[8]

First Aid

- Inhalation: Move the person to fresh air. If breathing has stopped, begin artificial respiration.
[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with large amounts of soap and water.[\[1\]](#)[\[10\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 1 or 2 glasses of water to dilute the chemical.[\[8\]](#)
- In all cases of exposure, seek immediate medical attention.[\[4\]](#)[\[10\]](#)

Disposal Protocols

Chlorobenzene and materials contaminated with it must be disposed of as hazardous waste.
[\[1\]](#)[\[11\]](#)

Waste Collection

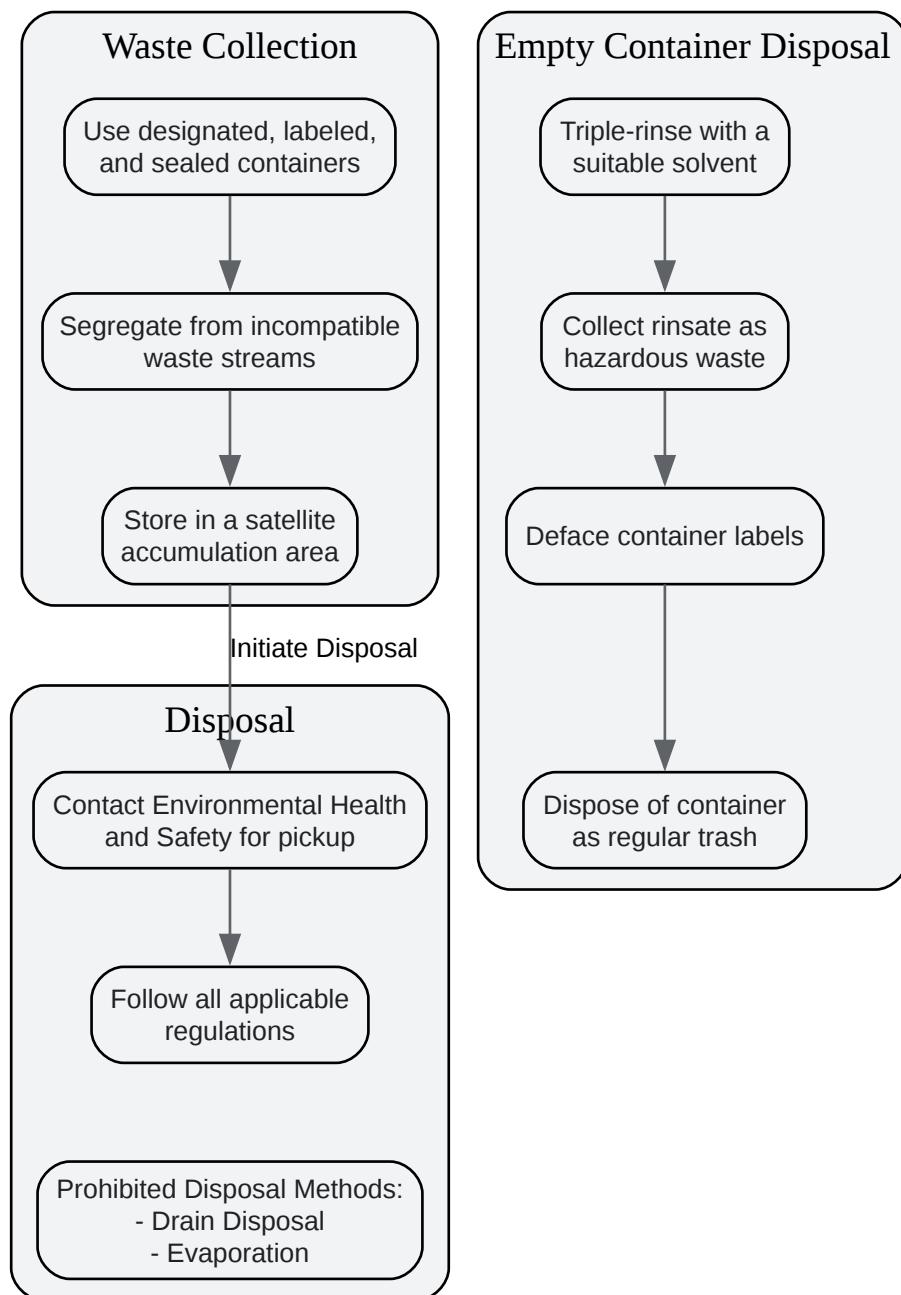
- Use a designated, labeled, and sealed container for **chlorobenzene** waste.
- Do not mix **chlorobenzene** waste with other incompatible waste streams.
- Store waste containers in a designated satellite accumulation area.[\[12\]](#)

Disposal Procedure

- Contact your institution's environmental health and safety office to arrange for the pickup and disposal of hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)[\[5\]](#)[\[13\]](#)
- Do not dispose of **chlorobenzene** down the drain or by evaporation.[\[1\]](#)[\[11\]](#)[\[14\]](#)

Empty Container Disposal

Empty containers that held **chlorobenzene** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[11][14] After rinsing, the container labels should be defaced before disposal as regular trash.[11][14]



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Caption: Logical workflow for the disposal of **chlorobenzene**.

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